

Propyphenazone-d3 safety data sheet and handling precautions.

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Compound of Interest

Compound Name: *Propyphenazone-d3*

Cat. No.: *B15611288*

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An In-depth Technical Guide to the Safety and Handling of **Propyphenazone-d3**

For Researchers, Scientists, and Drug Development Professionals

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Introduction

Propyphenazone-d3 is the deuterated analogue of Propyphenazone, a non-steroidal anti-inflammatory drug (NSAID) with analgesic and antipyretic properties.[1] The substitution of three hydrogen atoms with deuterium in the N-methyl group makes it a valuable tool in pharmacokinetic and metabolic studies, allowing for its differentiation from the non-labeled drug.[1][2] While its pharmacological activity is similar to the parent compound, it is imperative that researchers handle this compound with a thorough understanding of its safety profile and adhere to strict handling precautions to minimize exposure and ensure a safe laboratory environment.[3]

This technical guide provides a comprehensive overview of the safety data, handling procedures, and emergency protocols for **Propyphenazone-d3**, compiled from available safety data sheets and technical documentation.

Physical and Chemical Properties

The physical and chemical properties of **Propyphenazone-d3** are crucial for its proper handling and storage. The data presented below has been compiled from various sources. It is important to note that properties for the deuterated form are often limited, and data for the non-deuterated Propyphenazone is included for reference, as the physical properties are expected to be very similar.^[1]

Property	Value	Reference(s)
Chemical Name	4-Isopropyl-5-methyl-1-(methyl-d3)-2-phenyl-1,2-dihydro-3H-pyrazol-3-one	^[1] ^[2]
Synonyms	4-Isopropylantipyrine-d3, 4-Isopropyl-2,3-dimethyl-1-phenyl-5-pyrazolone-d3	^[4]
CAS Number	162935-29-7	^[1] ^[2] ^[4]
Molecular Formula	C ₁₄ H ₁₅ D ₃ N ₂ O	^[1] ^[2] ^[4]
Molecular Weight	233.32 g/mol	^[5]
Appearance	White to off-white solid	^[1] ^[3] ^[4] ^[5]
Melting Point	103 °C (for Propyphenazone)	^[4]
logP (octanol/water)	1.74 - 1.94 (for Propyphenazone)	^[4] ^[5]
Purity	≥98.0%	^[2]
Storage Temperature	Room temperature (+15°C to +25°C)	^[3] ^[6]

Toxicological and Safety Data

Propyphenazone-d3 is classified as harmful if swallowed.^[3]^[7] The primary route of entry is through inhalation, ingestion, and contact with skin and eyes.^[4] The available toxicological data is primarily for the non-deuterated parent compound, Propyphenazone.

Parameter	Value	Reference(s)
GHS Classification	Acute Toxicity, Oral (Category 4)	[3][4][8]
Signal Word	Warning	[3][4][8]
Hazard Statement	H302: Harmful if swallowed	[3][4][8]
Acute Toxicity (Oral)	LD50 (Rat): 860 mg/kg (for Propyphenazone)	[3][4][8]
Potential Acute Effects		
Ingestion	Harmful if swallowed.	[4]
Inhalation	May be harmful if inhaled. May cause respiratory tract irritation.	[4]
Skin	May be harmful if absorbed through skin. May cause skin irritation.	[4]
Eyes	May cause eye irritation.	[4]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC or ACGIH.	[4]
Mutagenic/Teratogenic Effects	No data available.	[4]

Experimental Protocols

Determination of Melting Point (Capillary Method)

The melting point of a solid compound like Propyphenazone is a key indicator of its purity.

Methodology:

- A small, finely powdered sample of the substance is packed into a thin-walled capillary tube to a height of 2-3 mm.[1]
- The capillary tube is placed in a calibrated melting point apparatus.[1]
- The sample is heated at a controlled rate, typically 1-2 °C per minute, as it approaches the expected melting point.[1]
- The temperature range is recorded from the point at which the substance first begins to melt (onset) to the temperature at which it becomes completely liquid (clear point).[1]

Structural Confirmation (NMR and MS)

Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) are used to confirm the identity and deuteration of **Propyphenazone-d3**.

Methodology:

- ¹H NMR Spectroscopy: The proton NMR spectrum is analyzed. The successful deuteration at the N-methyl position is confirmed by the absence of the singlet signal that would correspond to the N-methyl protons in the non-deuterated compound.[2]
- Mass Spectrometry: The mass spectrum is used to confirm the molecular weight. The molecular ion peak for **Propyphenazone-d3** will be observed at a mass-to-charge ratio (m/z) that is 3 units higher than that of non-deuterated Propyphenazone, confirming the incorporation of three deuterium atoms.[1][2]

Acute Oral Toxicity (LD50)

The LD50 value represents the statistically derived single dose of a substance that can be expected to cause death in 50% of the animals when administered by the oral route. The value of 860 mg/kg for Propyphenazone was determined in rats.[4][8]

General Methodology (Based on OECD Guideline 423):

- Test Animals: Healthy, young adult rats of a single strain are used.

- **Housing and Fasting:** Animals are caged individually and fasted (food, but not water) overnight before dosing.
- **Dose Administration:** The test substance is administered in a single dose by gavage using a stomach tube. The substance is typically dissolved or suspended in a suitable vehicle.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- **Necropsy:** A gross necropsy is performed on all animals at the end of the observation period to identify any pathological changes.
- **Data Analysis:** The LD50 is calculated based on the mortality observed at different dose levels.

Safe Handling and Storage Precautions

Adherence to strict safety protocols is mandatory when handling **Propyphenazone-d3**.

Engineering Controls

- All handling of solid **Propyphenazone-d3** that may generate dust should be performed in a laboratory fume hood or other suitable mechanical exhaust system to minimize inhalation exposure.^{[3][4]}
- Ensure adequate ventilation in the work area.^[4]

Personal Handling

- Avoid all direct contact with the substance.^[3]
- Avoid the formation and inhalation of dust and aerosols.^{[4][9]}
- Do not eat, drink, or smoke in the designated work area.^{[3][9][10]}
- Wash hands thoroughly after handling the compound, even if gloves were worn.^{[3][9]}

Storage

- Store containers in a dry, cool, and well-ventilated place.[\[3\]](#)[\[6\]](#)[\[9\]](#)
- Keep containers tightly closed when not in use.[\[3\]](#)[\[9\]](#)
- Store at room temperature (+15°C to +25°C).[\[3\]](#)[\[6\]](#)
- Protect from light.[\[3\]](#)[\[6\]](#)
- Store away from strong oxidizing agents.[\[4\]](#)

Personal Protective Equipment (PPE)

The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.[\[3\]](#)

Control Type	Requirement	Specification	Reference(s)
Eye Protection	Safety Glasses	Wear safety glasses with side-shields conforming to NIOSH (US) or EN 166 (EU) standards.[3][4]	[3][4][9]
Hand Protection	Protective Gloves	Handle with chemically resistant gloves (e.g., nitrile). Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.[4][9]	[4][9]
Skin and Body Protection	Lab Coat/Impervious Clothing	Wear a lab coat or impervious clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[4]	[4]
Respiratory Protection	Respirator (if needed)	If a risk assessment indicates that engineering controls do not provide adequate protection, a full-face respirator or other appropriate	[9][10]

respiratory protection
should be used.[9][10]

First Aid and Emergency Procedures

First Aid Measures

- General Advice: Consult a physician. Show this safety data sheet to the doctor in attendance. Move out of the dangerous area.[4]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[4][9]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[4][9]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[4][9]
- In Case of Eye Contact: Flush eyes with water as a precaution for several minutes.[4][9]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid breathing dust. Ensure adequate ventilation.[4][9]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[4][6][9]
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Keep in suitable, closed containers for disposal.[4][6]

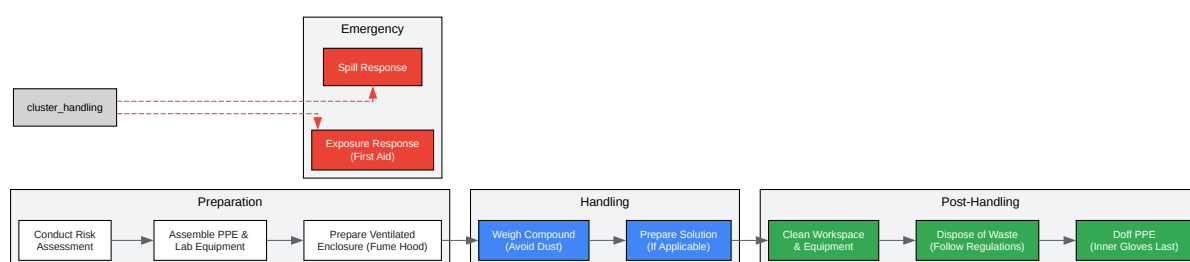
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][9]
- Specific Hazards: Hazardous decomposition products formed under fire conditions include carbon oxides and nitrogen oxides.[4]

- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [4][9]

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **Propyphenazone-d3** in a research environment.



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Caption: A logical workflow for the safe handling of **Propyphenazone-d3**.

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